

cross-validation of D-Lyxose-13C-4 data with other analytical techniques

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Compound of Interest

Compound Name: D-Lyxose-13C-4

Cat. No.: B12395494

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A Researcher's Guide to Cross-Validation of D-Lyxose-13C-4 Data

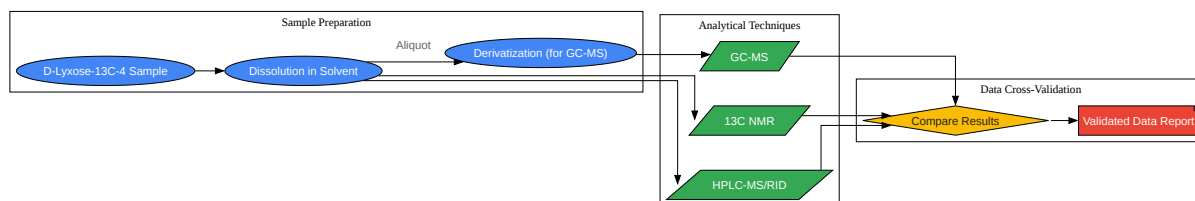
For researchers, scientists, and drug development professionals, ensuring the accuracy and reliability of data for isotopically labeled compounds like **D-Lyxose-13C-4** is paramount. **D-Lyxose-13C-4**, a stable isotope-labeled version of the rare pentose sugar D-Lyxose, serves as a valuable tracer in metabolic research and as a precursor in the synthesis of antiviral and anti-tumor drugs.^{[1][2]} Cross-validation of analytical data using multiple, orthogonal techniques is a critical step to confirm the identity, purity, and isotopic enrichment of such compounds, thereby ensuring the integrity of experimental results.

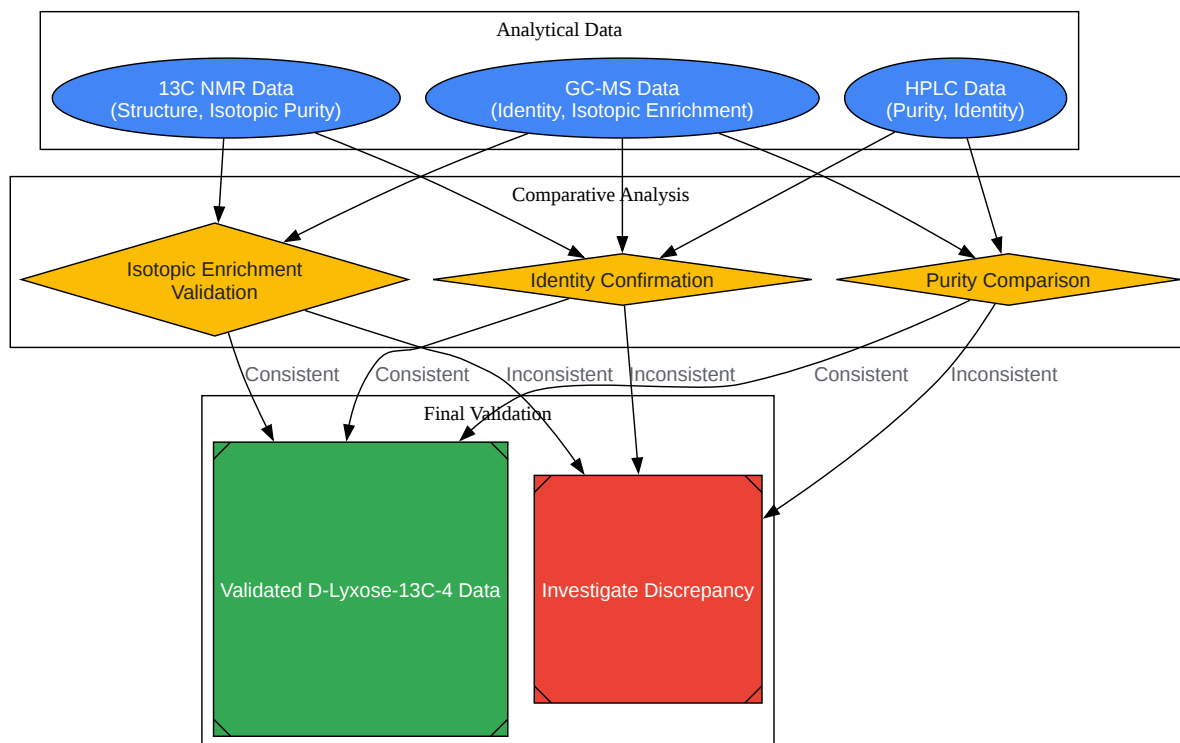
This guide provides a framework for the cross-validation of **D-Lyxose-13C-4** data by comparing its analysis across several key analytical techniques. While specific cross-validation studies on **D-Lyxose-13C-4** are not readily available in published literature, this guide outlines the principles and methodologies based on established analytical techniques for carbohydrates and isotopically labeled molecules.^{[3][4][5][6][7]}

Hypothetical Experimental Workflow for Cross-Validation

A typical workflow for the cross-validation of a **D-Lyxose-13C-4** sample would involve analyzing the same batch of the compound using multiple analytical methods. The results from

each method are then compared to provide a comprehensive and validated characterization of the material.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 7. ANALYSIS OF CARBOHYDRATES [people.umass.edu]
- 4. Carbohydrate Analysis - Lifeasible [lifeasible.com]
- 5. bocsci.com [bocsci.com]
- 6. ^{13}C labeling analysis of sugars by high resolution-mass spectrometry for metabolic flux analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Gas chromatography-mass spectrometry analysis of ^{13}C labeling in sugars for metabolic flux analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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